

Technical Support Center: Dissolving Calcium Lactate Pentahydrate

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Compound of Interest

Compound Name: *Calcium 2-hydroxypropanoate
pentahydrate*

Cat. No.: *B15598811*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with calcium lactate pentahydrate, particularly concerning its dissolution in ethanol-based systems.

Frequently Asked Questions (FAQs)

Q1: Is calcium lactate pentahydrate soluble in pure ethanol?

A1: No, calcium lactate pentahydrate is considered practically insoluble in pure or absolute ethanol.^{[1][2][3]} Several sources confirm that it is very slightly soluble in ethanol (96 per cent).^[3]

Q2: Why is my calcium lactate pentahydrate not dissolving in ethanol?

A2: The primary reason for the insolubility of calcium lactate pentahydrate in high-concentration ethanol is the polarity difference between the solute and the solvent. Calcium lactate is an ionic compound and requires a more polar solvent to dissolve.^[4] Ethanol is significantly less polar than water, leading to poor solubility.

Q3: Can I dissolve calcium lactate pentahydrate in an ethanol-water mixture?

A3: Yes, using a mixture of ethanol and water can facilitate the dissolution of calcium lactate pentahydrate.^{[5][6][7]} The solubility is influenced by both the temperature and the concentration

of ethanol in the mixture.^{[6][7][8]}

Q4: How does temperature affect the solubility of calcium lactate pentahydrate in ethanol-water mixtures?

A4: The solubility of calcium lactate pentahydrate in ethanol-water mixtures increases with increasing temperature.^{[5][6][7][8]} If you are facing dissolution issues, gently heating the solution may help.

Q5: How does the ethanol concentration in an ethanol-water mixture affect solubility?

A5: The solubility of calcium lactate pentahydrate decreases as the mole fraction of ethanol in the aqueous solution increases.^{[5][6][7][8]} Therefore, if you are having trouble dissolving the compound, reducing the ethanol concentration (increasing the water content) may be necessary. It has been suggested that using a 70-80% ethanol solution could be a viable option.^[4]

Troubleshooting Guide

Encountering issues while dissolving calcium lactate pentahydrate in ethanol-based solvents is a common challenge. This guide provides a systematic approach to troubleshoot and resolve these issues.

Problem: Calcium lactate pentahydrate precipitates out of the ethanol solution.

Root Cause Analysis:

- **High Ethanol Concentration:** The most likely cause is that the concentration of ethanol is too high, leading to the precipitation of the salt.
- **Low Temperature:** A decrease in temperature can reduce the solubility of calcium lactate pentahydrate, causing it to crystallize out of the solution.^[9]
- **Supersaturation:** The solution might be supersaturated, leading to precipitation over time.

Solutions:

- **Adjust Solvent Composition:** Gradually add water to the solution to decrease the overall ethanol concentration. This should increase the solubility of the calcium lactate pentahydrate.
- **Increase Temperature:** Gently warm the solution while stirring. This can help redissolve the precipitate. Be mindful of the boiling point of your ethanol-water mixture.
- **Filtration and Redissolution:** If a significant amount has precipitated, filter the solid, and attempt to redissolve it in a solvent mixture with a higher water content.

Data Presentation

Solubility of Calcium Lactate Pentahydrate in Ethanol-Water Mixtures

The following table summarizes the mole fraction solubility of calcium L-lactate pentahydrate (CLLP) in various ethanol-water mixtures at different temperatures. As shown, solubility decreases with an increasing initial mole fraction of ethanol (x_{EtOH}) and increases with temperature.

Temperature (K)	Initial Mole Fraction of Ethanol ($x_{\text{EtOH}} = 0.1$)	Initial Mole Fraction of Ethanol ($x_{\text{EtOH}} = 0.2$)	Initial Mole Fraction of Ethanol ($x_{\text{EtOH}} = 0.3$)	Initial Mole Fraction of Ethanol ($x_{\text{EtOH}} = 0.4$)	Initial Mole Fraction of Ethanol ($x_{\text{EtOH}} = 0.5$)
278.15	0.00542	0.00215	0.00098	0.00049	0.00027
283.15	0.0062	0.0025	0.00115	0.00058	0.00032
288.15	0.00708	0.0029	0.00135	0.00068	0.00038
293.15	0.00806	0.00335	0.00158	0.0008	0.00045
298.15	0.00917	0.00388	0.00185	0.00094	0.00054
303.15	0.01043	0.00449	0.00216	0.00111	0.00064
308.15	0.01185	0.00519	0.00253	0.00131	0.00076
313.15	0.01346	0.006	0.00296	0.00154	0.00091

Data sourced from the Journal of Chemical & Engineering Data.[5]

Experimental Protocols

Methodology for Dissolving Calcium Lactate Pentahydrate in an Ethanol-Water Mixture

This protocol outlines a general procedure for dissolving calcium lactate pentahydrate in a binary solvent system of ethanol and water.

Materials:

- Calcium Lactate Pentahydrate
- Ethanol (95% or as required)
- Distilled or Deionized Water
- Magnetic Stirrer and Stir Bar
- Heating Mantle or Water Bath
- Thermometer or Temperature Probe
- Beaker or Erlenmeyer Flask
- Graduated Cylinders

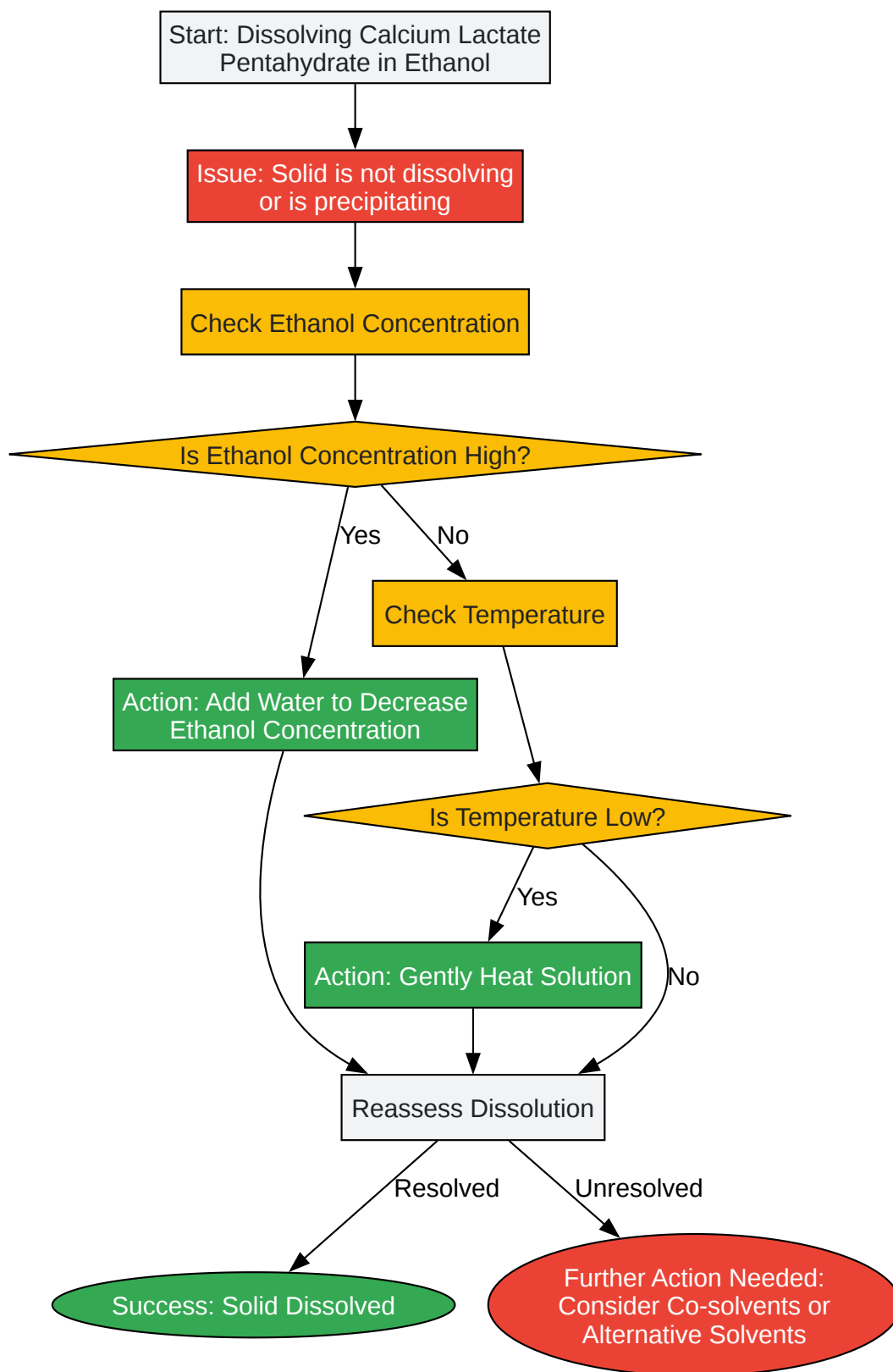
Procedure:

- **Solvent Preparation:** Prepare the desired ethanol-water solvent mixture by measuring the required volumes of ethanol and water using graduated cylinders. For example, to prepare a 70% ethanol solution, mix 70 mL of ethanol with 30 mL of water.
- **Initial Mixing:** Place the desired amount of the ethanol-water mixture into a beaker or Erlenmeyer flask equipped with a magnetic stir bar.

- **Gradual Addition of Solute:** While stirring, slowly add the pre-weighed calcium lactate pentahydrate to the solvent.
- **Heating (if necessary):** If the calcium lactate pentahydrate does not dissolve at room temperature, begin to gently heat the solution using a heating mantle or water bath. Monitor the temperature closely with a thermometer.
- **Observation:** Continue to stir and heat until the solid is completely dissolved. Avoid boiling the solution.
- **Cooling:** Once dissolved, the solution can be allowed to cool to the desired experimental temperature. Be aware that precipitation may occur upon cooling if the solution is close to saturation.

Visualizations

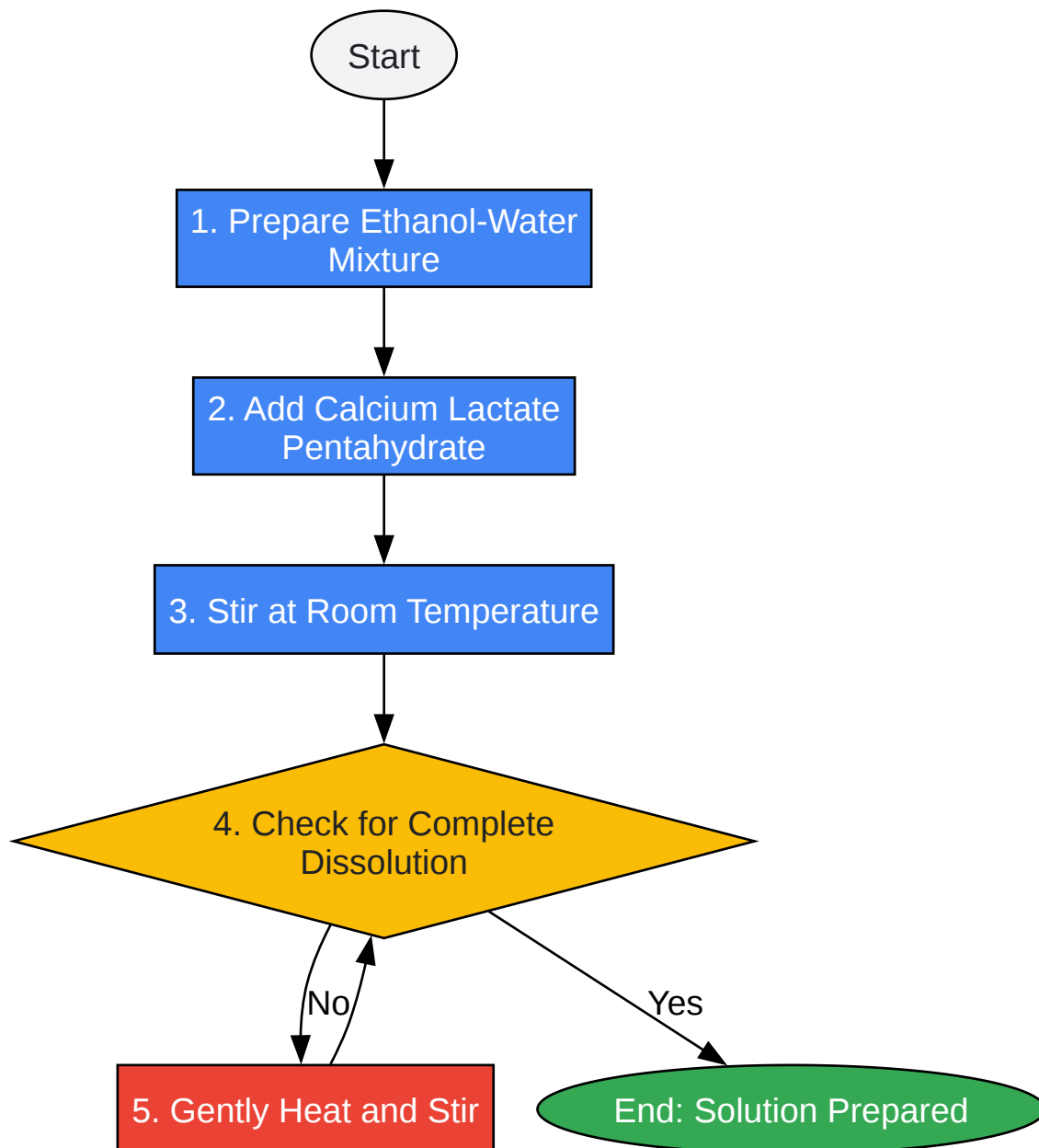
Logical Workflow for Troubleshooting Dissolution Issues



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Caption: Troubleshooting flowchart for dissolving calcium lactate pentahydrate.

Experimental Workflow for Dissolution



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Caption: Step-by-step experimental workflow for dissolving calcium lactate pentahydrate.

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